

# Pirlimycin Hydrochloride: Application Notes and Protocols for Bacterial Cell Culture

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## Compound of Interest

Compound Name: *Pirlimycin*

Cat. No.: B1678455

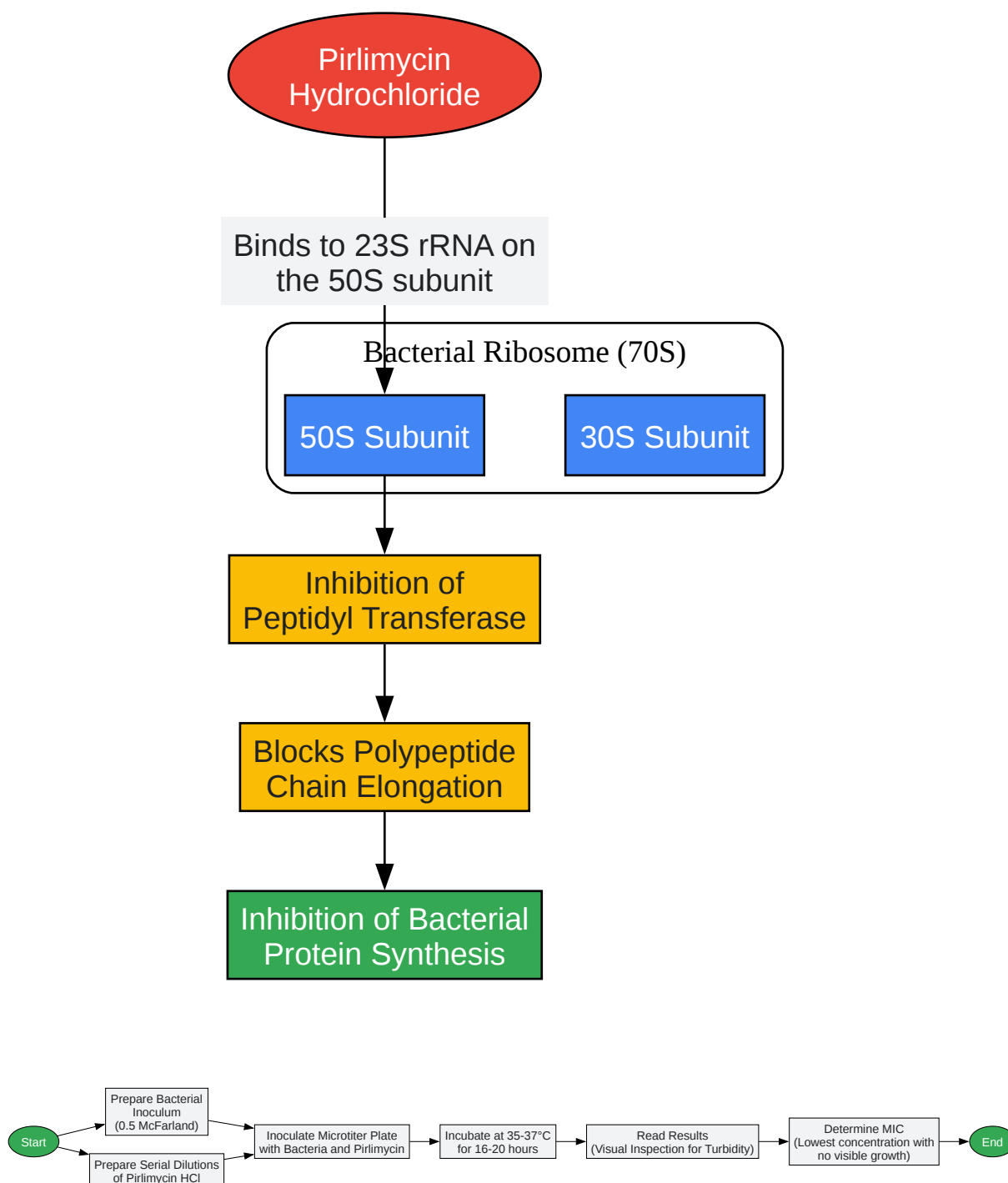
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**Pirlimycin** hydrochloride is a semi-synthetic lincosamide antibiotic effective against a range of Gram-positive bacteria. As a derivative of clindamycin, it functions by inhibiting bacterial protein synthesis, making it a valuable tool in microbiology and cell culture applications.<sup>[1]</sup> This document provides detailed application notes and protocols for the use of **pirlimycin** hydrochloride in bacterial cell culture settings.

### 1. Mechanism of Action

**Pirlimycin** hydrochloride targets the 50S subunit of the bacterial ribosome.<sup>[2]</sup> By binding to the 23S rRNA component of this subunit, it interferes with the peptidyl transferase center, ultimately blocking the elongation of the polypeptide chain and inhibiting protein synthesis.<sup>[2]</sup> This bacteriostatic action prevents the proliferation of susceptible bacteria.



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## References

- 1. Pirlimycin | C<sub>17</sub>H<sub>31</sub>ClN<sub>2</sub>O<sub>5</sub>S | CID 157385 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. fao.org [[fao.org](https://fao.org)]
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